

In-Depth Technical Guide to Ruthenium(III) Acetate (CAS Number: 72196-32-8)

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Compound of Interest

Compound Name: *Ruthenium acetate*

Cat. No.: *B15803720*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Ruthenium(III) acetate, identified by CAS number 72196-32-8, is a coordination compound of ruthenium with significant applications in catalysis and emerging potential in medicinal chemistry. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and catalytic applications, and an exploration of its biological activities. The information is structured to be a practical resource for researchers in organic synthesis and drug development.

Chemical and Physical Properties

Ruthenium(III) acetate is typically a dark red, green, or black crystalline solid. Its structure is often a trinuclear oxo-cluster, commonly referred to as "basic **ruthenium acetate**," with the core formula $[\text{Ru}_3\text{O}(\text{O}_2\text{CCH}_3)_6\text{L}_3]^+$, where L can be a solvent molecule like water. It is generally soluble in water and polar organic solvents such as ethanol and acetone, but insoluble in nonpolar solvents.

Table 1: Physicochemical Properties of Ruthenium(III) Acetate

Property	Value	Reference(s)
CAS Number	72196-32-8	General chemical databases
Molecular Formula	C ₆ H ₉ O ₆ Ru	[General chemical databases]
Molecular Weight	278.20 g/mol	[General chemical databases]
Appearance	Dark red, green, or black solid	[General chemical databases]
Melting Point	Not available	[General chemical databases]
Boiling Point	Not available	[General chemical databases]
Solubility	Soluble in water, ethanol, acetone; insoluble in nonpolar solvents	[General chemical databases]

Synthesis and Experimental Protocols

Ruthenium(III) acetate can be synthesized through various methods. Below are detailed protocols for two common approaches.

Synthesis from Ruthenium(IV) Oxide

This method produces a high-purity solution of Ruthenium(III) acetate.^[1]

Experimental Protocol:

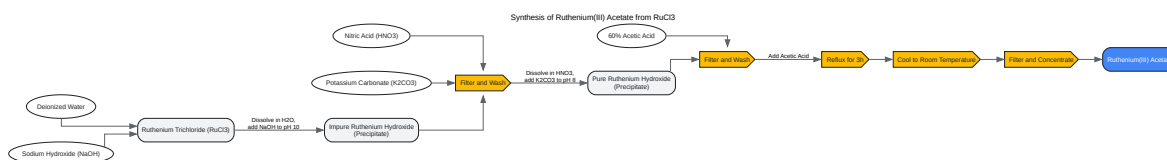
- Suspend hydrated ruthenium(IV) oxide in glacial acetic acid and a small amount of water.
- Slowly add a stoichiometric amount (110% of the theoretical requirement) of a hydrazine solution (e.g., 15.26 wt% in water) to the vigorously stirred suspension over 10 minutes. This step reduces Ruthenium(IV) to Ruthenium(III).
- Heat the reaction mixture to reflux for 8-24 hours.
- The resulting solution of Ruthenium(III) acetate can be used directly or concentrated to obtain the solid product.

Synthesis from Ruthenium Trichloride

This protocol provides a method to produce solid Ruthenium(III) acetate.

Experimental Protocol:

- Dissolve ruthenium trichloride in deionized water.
- Adjust the pH to 10 with sodium hydroxide to precipitate ruthenium hydroxide.
- Filter and wash the precipitate.
- Dissolve the ruthenium hydroxide precipitate in nitric acid and heat to 60°C.
- Adjust the pH to 8 with potassium carbonate to re-precipitate ruthenium hydroxide, ensuring the removal of chloride ions.
- Filter and wash the precipitate until the filtrate is free of chloride ions.
- Add the purified ruthenium hydroxide to a 60% acetic acid solution and reflux for 3 hours.
- Cool the reaction mixture to room temperature, filter, and concentrate to obtain solid Ruthenium(III) acetate.



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Workflow for the synthesis of Ruthenium(III) acetate from Ruthenium Trichloride.

Catalytic Applications and Experimental Protocols

Ruthenium(III) acetate is a versatile catalyst, particularly in hydrogenation and oxidation reactions.

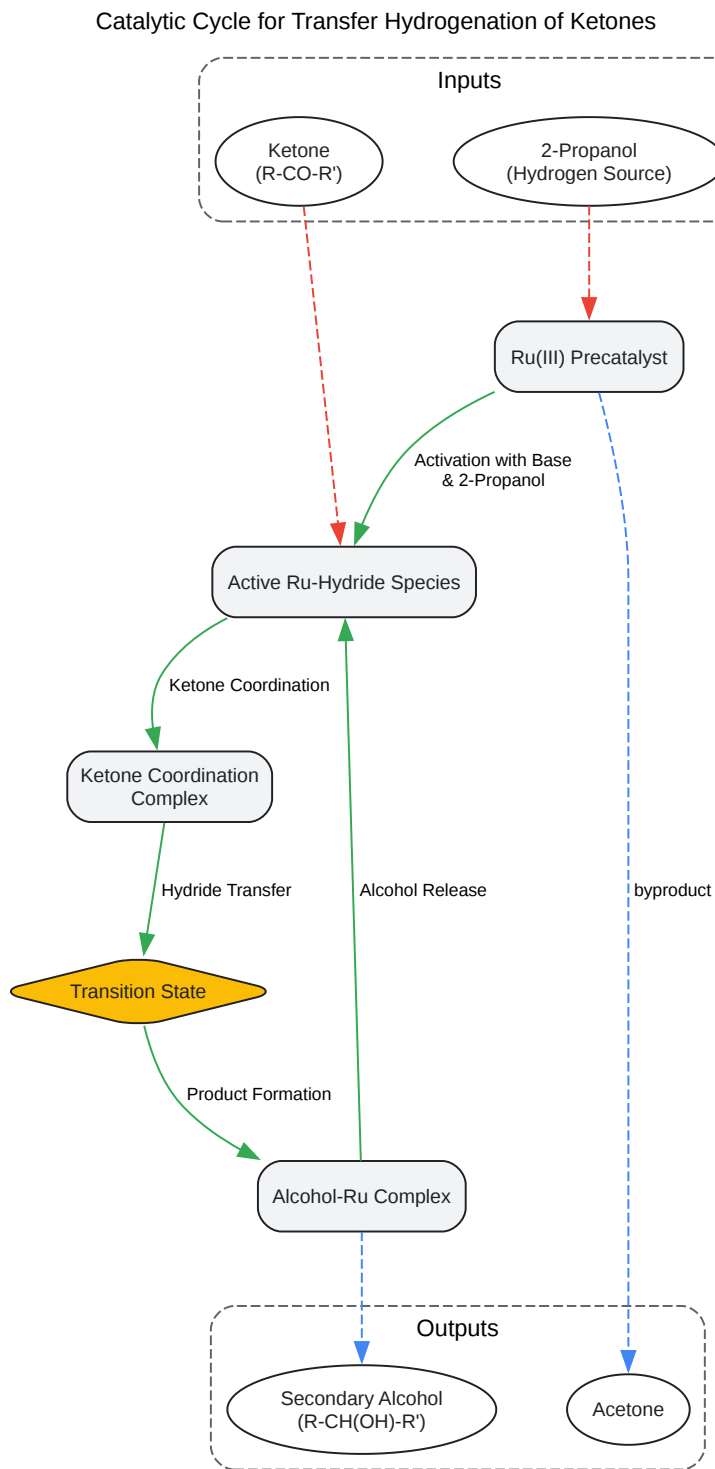
Transfer Hydrogenation of Ketones

Ruthenium complexes are highly effective for the transfer hydrogenation of ketones to secondary alcohols.

Experimental Protocol:

- In a reaction vessel, combine the ketone (1 mmol), a ruthenium catalyst precursor such as $[\text{Ru}(\text{p-cymene})\text{Cl}_2]_2$ (1 mol%), a suitable ligand (e.g., 2,2'-bibenzimidazole, 2 mol%), a base (e.g., Cs_2CO_3 , 0.3 mmol), and 2-propanol (3 mL) as the hydrogen source and solvent.

- Heat the mixture at 130°C for 12 hours.
- Cool the reaction to room temperature and filter to remove solid residues.
- Concentrate the filtrate under reduced pressure.
- Purify the resulting secondary alcohol by column chromatography.



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A representative catalytic cycle for the transfer hydrogenation of ketones.

Aerobic Oxidation of Alcohols

Ruthenium catalysts, in combination with co-oxidants, can efficiently oxidize alcohols to aldehydes and ketones.

Experimental Protocol:

- Combine the alcohol substrate, a ruthenium catalyst (e.g., $\text{RuCl}_2(\text{PPh}_3)_3$), and a co-catalyst like TEMPO in a suitable solvent.
- Stir the reaction mixture under an atmosphere of air or oxygen at room temperature.
- Monitor the reaction progress by techniques such as TLC or GC.
- Upon completion, work up the reaction mixture to isolate the aldehyde or ketone product.

Biological Activity

While specific biological data for CAS 72196-32-8 is limited, related μ -oxo trinuclear **ruthenium acetate** complexes have demonstrated promising anticancer and other biological activities. These complexes are being investigated as potential metallodrugs.

Anticancer Activity

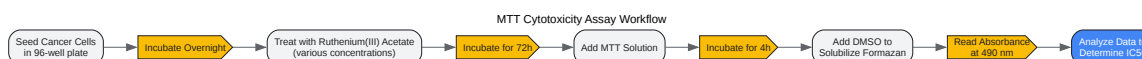
Trinuclear **ruthenium acetate** complexes have shown in vitro cytotoxicity against various cancer cell lines, including murine melanoma.^[1] The proposed mechanism of action for many ruthenium-based anticancer compounds involves their ability to bind to biomolecules like DNA and proteins, inducing apoptosis in cancer cells. The inactive Ru(III) state may be reduced to the more active Ru(II) state within the hypoxic environment of tumors, leading to selective cytotoxicity.

Cytotoxicity Assay

A standard MTT assay can be used to evaluate the in vitro cytotoxicity of Ruthenium(III) acetate.

Experimental Protocol (MTT Assay):

- Plate cancer cells in 96-well plates and allow them to adhere overnight.
- Treat the cells with varying concentrations of Ruthenium(III) acetate for a specified duration (e.g., 72 hours).
- Add MTT solution (5 mg/mL) to each well and incubate for 4 hours, allowing viable cells to form formazan crystals.
- Solubilize the formazan crystals with DMSO.
- Measure the absorbance at 490 nm using a microplate reader to determine cell viability.



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Workflow for determining the cytotoxicity of Ruthenium(III) acetate using an MTT assay.

Safety and Handling

Ruthenium(III) acetate is classified as a corrosive substance that can cause severe skin burns and eye damage. Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. In case of contact, rinse the affected area with copious amounts of water and seek medical attention.

Table 2: GHS Hazard Information

Pictogram	Signal Word	Hazard Statement
 alt text	Danger	H314: Causes severe skin burns and eye damage

Conclusion

Ruthenium(III) acetate (CAS 72196-32-8) is a valuable compound with well-established applications in catalysis and growing interest in medicinal chemistry. This guide has provided a detailed overview of its properties, synthesis, and applications, complete with experimental protocols and safety information. Further research into the specific biological mechanisms of this compound and the development of more efficient catalytic systems will continue to expand its utility in both academic and industrial research settings.

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References

- 1. US5886204A - Process for the production of ruthenium (III) acetate solution - Google Patents [patents.google.com]
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